

Spiro[5.5]undecan-3-one chemical structure and properties

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Compound of Interest

Compound Name: Spiro[5.5]undecan-3-one

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Spiro[5.5]undecan-3-one: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Spiro[5.5]undecan-3-one is a spirocyclic ketone with a unique three-dimensional structure that has garnered interest in various fields of chemical research, particularly in medicinal chemistry and materials science. Its rigid framework serves as a valuable scaffold for the synthesis of complex molecular architectures and novel therapeutic agents. This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and potential applications of **Spiro[5.5]undecan-3-one** and its derivatives, tailored for professionals in research and drug development.

Chemical Structure and Identifiers

Spiro[5.5]undecan-3-one is a bicyclic organic compound where the two cyclohexane rings are joined by a single common carbon atom, the spiro atom. The ketone functional group is located at the third position of one of the rings.

The fundamental details of **Spiro[5.5]undecan-3-one** are summarized in the table below.

Identifier	Value
IUPAC Name	spiro[5.5]undecan-3-one[1]
CAS Number	1890-25-1[1][2]
Molecular Formula	C ₁₁ H ₁₈ O[1][2]
Molecular Weight	166.26 g/mol [1][2]
InChI	InChI=1S/C11H18O/c12-10-4-8-11(9-5-10)6-2-1-3-7-11/h1-9H2[1]
SMILES	C1CCC2(CC1)CCC(=O)CC2[1]
Canonical SMILES	C1CCC2(CC1)CCC(=O)CC2

Physicochemical and Spectroscopic Properties

The unique spirocyclic structure of **Spiro[5.5]undecan-3-one** influences its physical and chemical properties. While experimental data for the parent compound is not extensively documented in publicly available literature, computed properties and data for related compounds provide valuable insights.

Physicochemical Properties

The following table summarizes key computed physicochemical properties of **Spiro[5.5]undecan-3-one**.

Property	Value	Source
XLogP3	3.0	PubChem[3]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	0	PubChem
Topological Polar Surface Area	17.1 Å ²	PubChem[1]
Heavy Atom Count	12	PubChem
Complexity	165	PubChem[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Spiro[5.5]undecan-3-one**. While specific spectra are not provided here, sources like MolDb and PubChem offer access to NMR, HPLC, and LC-MS data for this compound.[4] The NIST Mass Spectrometry Data Center also provides GC-MS data, indicating a top peak at m/z 111 and the molecular ion peak at m/z 166.[1]

Synthesis and Experimental Protocols

The synthesis of the spiro[5.5]undecane framework is a topic of significant interest in organic chemistry. Several synthetic strategies have been developed, with the Robinson annelation being a fundamental and widely used method.[5]

General Synthetic Approach: Robinson Annelation

The Robinson annelation involves a Michael addition followed by an intramolecular aldol condensation to form a six-membered ring. For the synthesis of spiro[5.5]undecane derivatives, a cyclic ketone can be reacted with an α,β -unsaturated ketone.

A general experimental protocol for the synthesis of a spiro[5.5]undecane core is as follows:

Materials:

- Cyclohexanone derivative (starting material)
- Methyl vinyl ketone (or a suitable α,β -unsaturated ketone)
- Base catalyst (e.g., sodium ethoxide, potassium hydroxide)
- Solvent (e.g., ethanol, methanol)

Procedure:

- The cyclohexanone derivative is dissolved in a suitable solvent.
- A catalytic amount of base is added to the solution.
- Methyl vinyl ketone is added dropwise to the reaction mixture at a controlled temperature.
- The reaction is stirred for a specified period to allow for the Michael addition to complete.
- The reaction mixture is then heated to facilitate the intramolecular aldol condensation and subsequent dehydration, leading to the formation of the spiro[5.5]undecenone.
- The resulting enone can be hydrogenated to yield the saturated spiro[5.5]undecanone.
- The final product is purified using standard techniques such as column chromatography or recrystallization.

Alternative Synthetic Methods

Other synthetic strategies for constructing the spiro[5.5]undecane skeleton include Lewis acid-catalyzed Michael reactions and biocatalytic double Michael additions.^{[6][7]} These methods can offer improved stereoselectivity and yields for specific derivatives.

Biological Activity and Potential Applications

The spiro[5.5]undecane scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities. While specific data on the biological activity of **Spiro[5.5]undecan-3-one** is limited, the broader class of spiro[5.5]undecane compounds has shown significant potential.

Reported Biological Activities of Spiro[5.5]undecane Derivatives

- **Antimicrobial and Anticancer Activity:** Certain spiro[5.5]undecane derivatives have demonstrated efficacy against various bacterial strains and have been investigated for their potential as anticancer agents.[\[5\]](#)[\[8\]](#)
- **Nicotinic Receptor Antagonism:** Alkaloids containing the spiro[5.5]undecane structure have been identified as potent nicotinic receptor antagonists.[\[6\]](#)
- **Antiparasitic and Herbicidal Activity:** The unique three-dimensional structure of the spirocyclic scaffold has been exploited to develop compounds with significant antiparasitic activity.[\[5\]](#)
- **Neurotrophic and Neurogenic Activities:** Some spirocyclic compounds have shown promising neurotrophic and neurogenic effects, suggesting their potential for treating central nervous system disorders.[\[9\]](#)

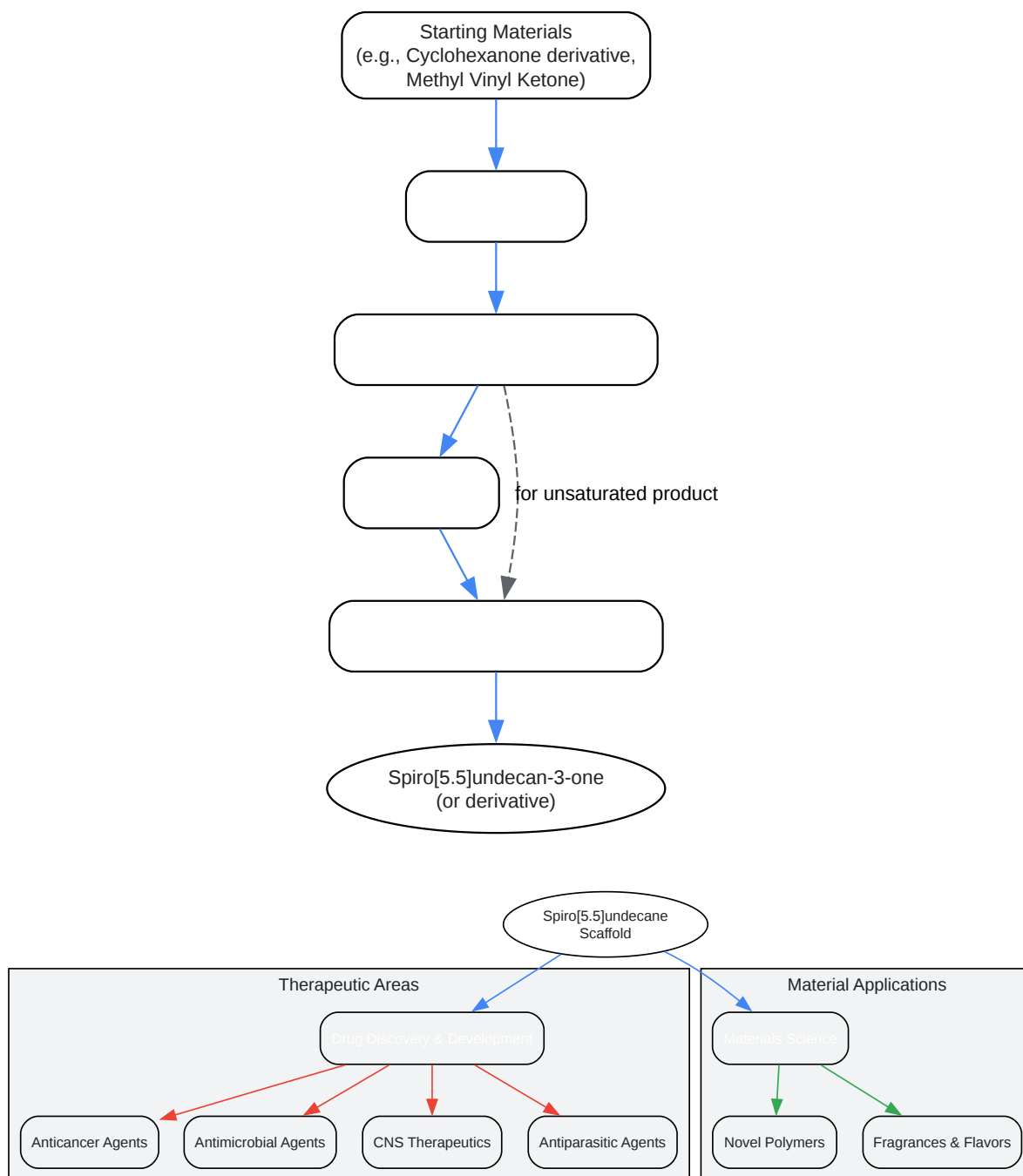
The diverse biological activities of spiro[5.5]undecane derivatives highlight their importance as a template for drug discovery.

Safety and Handling

Spiro[5.5]undecan-3-one is classified with the following GHS hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[\[1\]](#) Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.[\[2\]](#)

Visualizations

Chemical Structure of Spiro[5.5]undecan-3-one



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